

Application Notes and Protocols: NuPro® as a Palatability Enhancer in Animal Feed

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Compound of Interest

Compound Name: NuPro

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Introduction

NuPro®, a yeast extract rich in functional nutrients, is increasingly utilized in the animal feed industry as a palatability enhancer and a source of high-quality protein.[1][2][3] Derived from a specific strain of *Saccharomyces cerevisiae*, **NuPro®** is characterized by its high concentration of nucleotides, glutamic acid, free amino acids, peptides, and inositol.[2][3][4] These components are known to act as potent feeding stimulants, thereby improving feed intake, which is particularly crucial during critical growth stages and periods of stress, such as post-weaning in piglets.[5][6][7] This document provides detailed application notes and experimental protocols for evaluating the efficacy of **NuPro®** as a palatability enhancer in swine, poultry, and aquaculture feed formulations.

Mechanism of Action: Enhancing Palatability through Umami Taste Perception

The palatability-enhancing effects of **NuPro®** are largely attributed to its high content of glutamate and nucleotides, which elicit the "umami" or savory taste. This taste perception is mediated by specific G protein-coupled receptors (GPCRs) located on the taste buds of animals.[8] The primary receptors involved are the T1R1/T1R3 heterodimer and metabotropic glutamate receptors (mGluRs).[5][9]

The binding of glutamate (an amino acid) to the T1R1/T1R3 receptor is significantly enhanced by the presence of 5'-nucleotides, such as those abundant in **NuPro®**. This synergistic interaction amplifies the umami signal, leading to increased feed acceptance and consumption. [7] The downstream signaling cascade involves the activation of phospholipase C beta 2 (PLCβ2), leading to the release of intracellular calcium and subsequent activation of the transient receptor potential cation channel subfamily M member 5 (TRPM5).[10][11] This cascade ultimately results in neurotransmitter release and the perception of a savory taste, making the feed more appealing to the animal.[11][12]

Data Presentation: Summary of Performance Improvements

The inclusion of **NuPro®** in animal diets has been shown to improve key performance indicators across various species. The following tables summarize the quantitative data from several studies.

Table 1: Effect of NuPro® on Swine Performance

Parameter	Control Diet	NuPro® Diet	Percentage Improvement	Reference(s)
Post-Weaning Piglets				
Average Daily Gain (g/day)	Varies	Increased by 6-21%	14% (average)	[6]
Feed Intake (g/day)	Varies	Increased by 7-15%	15% (average, Asia Pacific)	[6]
Liveweight Gain	Varies	Increased by ~8%	~8%	[6]
Grower-Finisher Pigs				
Days to Slaughter	139 days	135 days	2.9% reduction	[6]

Table 2: Effect of NuPro® on Poultry Performance (Broilers)

Parameter	Control Diet	NuPro® Diet (2% inclusion)	Percentage Improvement	Reference(s)
Starter Phase (1-7 days)				
Feed Consumption	Varies	Higher	Not specified	[9]
Body Weight Gain	Varies	Higher	Not specified	[9]
Overall Performance				
Feed Conversion Ratio	Varies	Improved	Varies	[13][14]

Table 3: Effect of NuPro® on Aquaculture Performance

Species	Parameter	Control Diet	NuPro® Diet	Percentage Improvement	Reference(s)
Pacific White Shrimp (Litopenaeus vannamei)	Feed Conversion Ratio	Varies	Significantly Lower	14% (commercial trial)	[15]
Tilapia	Weight Gain	Varies	Outperformed commercial diet	Not specified	[6]
Rainbow Trout (Oncorhynchus mykiss)	Final Live Weight (g)	64.01	69.76 (15% NuPro®)	9.0%	[16] [17]
Average Individual Weight Gain (g)	39.57	45.27 (15% NuPro®)	14.4%	[16] [17]	

Experimental Protocols

The following are detailed methodologies for evaluating the palatability and performance-enhancing effects of **NuPro®** in swine, poultry, and aquaculture.

Protocol 1: Palatability and Performance Trial in Post-Weaning Piglets

Objective: To evaluate the effect of **NuPro®** supplementation on feed intake, growth performance, and health of weanling pigs.

Methodology:

- Animals and Housing:

- Use a total of 64 piglets, weaned at approximately 19-21 days of age, with an initial body weight of around 10 kg.[9]
- House piglets in pens with controlled environmental conditions (temperature, ventilation).
- Randomly allocate piglets to one of two dietary treatment groups, ensuring equal distribution of weight and sex.
- Dietary Treatments:
 - Control Group (T1): A standard basal diet formulated to meet the nutritional requirements of weanling pigs. This diet can be based on vegetable proteins like potato protein.[9]
 - **NuPro®** Group (T2): The basal diet with **NuPro®** included at a specific percentage, either as a replacement for another protein source or as an addition. Common inclusion rates are 1.5% to 5%.[4][9] For a two-phase nursery diet, a 5% inclusion from day 1-14 and 2.5% from day 15-28 can be used.[4]
- Experimental Procedure:
 - The trial duration is typically 28 to 42 days post-weaning.
 - Provide feed and water ad libitum.
 - Measure and record feed intake daily for each pen.
 - Weigh individual piglets at the start of the trial and weekly thereafter to calculate average daily gain (ADG), feed conversion ratio (FCR), and overall weight gain.
 - Monitor and record the incidence and severity of diarrhea daily.
- Data Analysis:
 - Analyze the collected data (ADG, feed intake, FCR, incidence of diarrhea) using appropriate statistical methods, such as a t-test or ANOVA, to determine significant differences between the control and **NuPro®** groups.

Protocol 2: Performance Evaluation in Broiler Chickens

Objective: To assess the impact of **NuPro®** on the growth performance and feed efficiency of broiler chickens.

Methodology:

- Animals and Housing:
 - Use day-old male broiler chicks from a commercial strain.
 - House the chicks in floor pens with fresh litter and provide appropriate heating.
 - Randomly assign chicks to dietary treatment groups with multiple replicates per treatment (e.g., 6 replicate groups of 60 birds each).[\[13\]](#)
- Dietary Treatments:
 - Control Group (T1): A standard corn-soybean meal-based broiler starter diet.
 - **NuPro®** Treatment Groups:
 - T2: Control diet with 2% **NuPro®** for the first 7 days.[\[13\]](#)[\[14\]](#)
 - T3: Control diet with 2% **NuPro®** for the first 14 days.[\[13\]](#)[\[14\]](#)
 - T4: Control diet with 2% **NuPro®** for the first 7 days and again during the finisher period (e.g., days 35-42).[\[13\]](#)[\[14\]](#)
- Experimental Procedure:
 - The trial duration is typically 42 days.
 - Provide feed and water ad libitum.
 - Measure body weight and feed consumption per pen at regular intervals (e.g., days 7, 14, 21, 35, and 42).
 - Calculate body weight gain, feed intake, and feed conversion ratio for each period.
 - Record mortality daily.

- Data Analysis:
 - Analyze performance data using ANOVA with treatment as the main effect. Use appropriate post-hoc tests to compare treatment means.

Protocol 3: Feed Preference and Growth Trial in Aquaculture (Rainbow Trout)

Objective: To determine the effect of replacing fish meal with **NuPro®** on feed palatability, growth performance, and feed utilization in rainbow trout.

Methodology:

- Animals and Housing:
 - Use juvenile rainbow trout with an average initial live weight of approximately 24 g.[\[16\]](#)[\[17\]](#)
 - Acclimate the fish to the experimental conditions in tanks within a recirculating aquaculture system.
 - Randomly distribute the fish into triplicate groups for each dietary treatment (e.g., 60 fish per replicate).[\[16\]](#)[\[17\]](#)
- Dietary Treatments:
 - Formulate extruded pellet diets (e.g., 2.0 mm).
 - Control Group (A): A diet containing a standard level of fish meal (e.g., 40%) and no **NuPro®**.[\[16\]](#)[\[17\]](#)
 - **NuPro®** Group B: A diet where a portion of the fish meal is replaced by **NuPro®** (e.g., 33% fish meal and 7% **NuPro®**).[\[16\]](#)[\[17\]](#)
 - **NuPro®** Group C: A diet with a higher replacement level (e.g., 25% fish meal and 15% **NuPro®**).[\[16\]](#)[\[17\]](#)
- Experimental Procedure:

- The trial duration is 60 days.[16][17]
- Feed the fish to apparent satiation multiple times per day (e.g., four times).
- Record the daily feed intake for each tank.
- Measure the individual weight of all fish at the beginning and end of the experiment to calculate weight gain, specific growth rate (SGR), and feed conversion ratio (FCR).
- Monitor water quality parameters (temperature, dissolved oxygen, pH, ammonia) daily.
- Data Analysis:
 - Analyze the growth performance and feed utilization data using one-way ANOVA. If significant differences are found, use a multiple comparison test (e.g., Tukey's test) to identify differences between treatment groups.

Visualizations: Signaling Pathways and Experimental Workflows

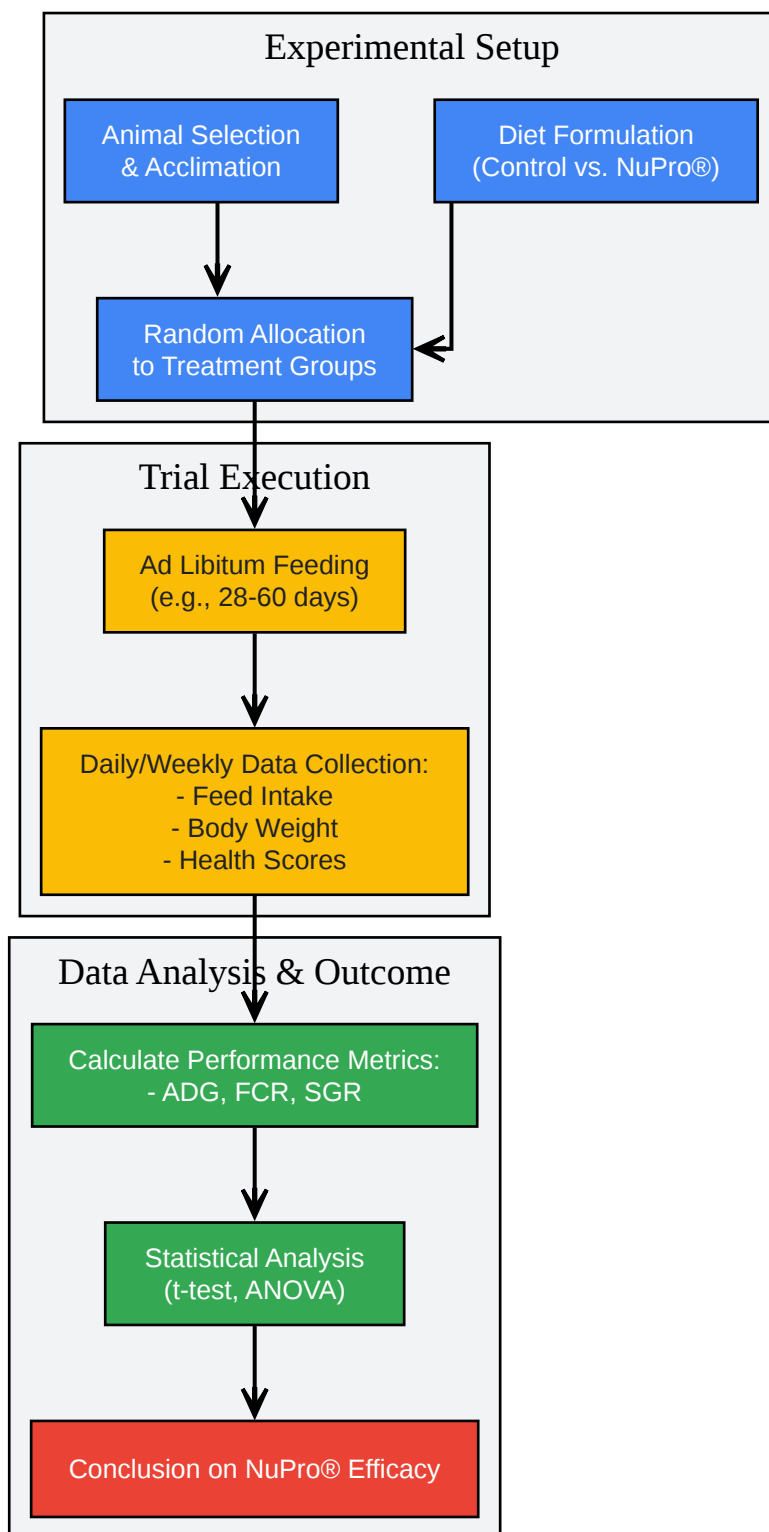
Signaling Pathway for Umami Taste Perception



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Caption: Umami taste signaling cascade in animal taste receptor cells.

Experimental Workflow for a Palatability Trial



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Caption: General workflow for an animal feed palatability trial.

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